

Essential Safety and Logistics for Handling Voxtalisib

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Compound of Interest

Compound Name: Voxtalisib

Cat. No.: B1684596

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This document provides immediate, actionable guidance for the safe handling, operation, and disposal of **Voxtalisib**, a potent PI3K/mTOR inhibitor. Given that **Voxtalisib** is an investigational drug with limited publicly available, specific safety data, the following procedures are based on established best practices for handling cytotoxic and hazardous compounds, ensuring a high margin of safety in the laboratory.

I. Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are critical to minimize exposure to **Voxtalisib**. The following table summarizes the recommended PPE for various laboratory activities involving this compound. All personnel must be trained on the proper donning and doffing of PPE to prevent contamination.

Activity	Recommended Personal Protective Equipment
Receiving and Unpacking	- Gloves: Double-gloving with chemotherapy-tested nitrile gloves (meeting ASTM D6978-05 standard). The outer glove should be removed immediately after handling the primary container. - Gown: Disposable, back-closing gown made of a low-permeability fabric. - Eye Protection: Safety glasses with side shields.
Weighing and Reconstitution (in a containment device)	- Gloves: Double-gloving with chemotherapy-tested nitrile gloves (ASTM D6978-05). Change gloves every 30-60 minutes or immediately if contaminated. - Gown: Disposable, back-closing gown made of a low-permeability fabric with tight-fitting cuffs. - Respiratory Protection: A NIOSH-certified respirator (e.g., N95) is recommended, even within a containment device, to protect against aerosolized particles. - Eye Protection: Safety goggles or a face shield.
Handling of Solutions and Cell Culture	- Gloves: Double-gloving with chemotherapy-tested nitrile gloves (ASTM D6978-05). - Gown: Disposable, back-closing gown made of a low-permeability fabric. - Eye Protection: Safety glasses with side shields or goggles.
Waste Disposal and Decontamination	- Gloves: Double-gloving with heavy-duty, chemotherapy-tested nitrile gloves. - Gown: Disposable, back-closing gown made of a low-permeability fabric. - Respiratory Protection: A NIOSH-certified respirator (e.g., N95) should be worn. - Eye Protection: A face shield worn over safety goggles.

II. Operational Plan for Handling Voxtalisib

A clear and structured workflow is essential for the safe handling of **Voxtalisib**. The following diagram illustrates the key stages, from preparation to disposal.

Voxtalisib Handling Workflow

III. Disposal Plan

Proper disposal of **Voxtalisib** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure. All waste generated from handling **Voxtalisib** must be treated as hazardous cytotoxic waste.

Waste Segregation and Collection:

- **Sharps:** All needles, syringes, and other sharp objects contaminated with **Voxtalisib** must be placed in a clearly labeled, puncture-resistant sharps container designated for cytotoxic waste.
- **Solid Waste:** This includes gloves, gowns, bench paper, and any other solid materials contaminated with **Voxtalisib**. This waste should be collected in a thick, leak-proof plastic bag or container clearly labeled as "Cytotoxic Waste for Incineration."
- **Liquid Waste:** Unused **Voxtalisib** solutions and contaminated liquid media should be collected in a dedicated, leak-proof, and clearly labeled container for chemical waste. Do not dispose of liquid **Voxtalisib** waste down the drain.

Decontamination of Laboratory Ware:

- All non-disposable laboratory equipment and glassware that has come into contact with **Voxtalisib** must be decontaminated.
- A recommended decontamination procedure involves a two-step process:
 - **Inactivation:** Wipe surfaces with a solution known to degrade similar chemical compounds, such as a sodium hypochlorite solution (bleach), followed by a neutralizing agent like sodium thiosulfate. The efficacy of this for **Voxtalisib** has not been formally tested, so this is a precautionary measure.

- Cleaning: Following inactivation, thoroughly wash with a laboratory-grade detergent and rinse with copious amounts of water.

Final Disposal:

All segregated and labeled **Voxtalisib** waste must be disposed of through a licensed hazardous waste disposal service.^{[1][2]} Ensure that the disposal vendor is aware of the cytotoxic nature of the waste.

IV. Experimental Protocols: Decontamination

Surface Decontamination Protocol:

- Preparation: Ensure all personnel are wearing the appropriate PPE for waste disposal and decontamination.
- Initial Cleaning: Absorb any visible spills with an absorbent pad.
- Decontamination:
 - Apply a 2% sodium hypochlorite solution to the contaminated surface and allow a contact time of at least 10 minutes.
 - Wipe the surface clean with disposable towels.
 - Apply a 1% sodium thiosulfate solution to neutralize the bleach.
 - Wipe the surface again with disposable towels.^[3]
- Final Cleaning: Clean the surface with a laboratory-grade detergent and water.
- Disposal: All used cleaning materials (absorbent pads, towels) must be disposed of as solid cytotoxic waste.^[4]

Disclaimer: The information provided in this document is intended as a guide for safe laboratory practices based on general principles for handling hazardous and cytotoxic compounds. It is not a substitute for a comprehensive, site-specific risk assessment and standard operating

procedures. Researchers should always consult their institution's Environmental Health and Safety (EHS) department for specific guidance and training.

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